Application Notes and Protocols for Caspase-11 Assay Development and Validation

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Compound of Interest

Compound Name:	*Cps-11*
CAS No.:	*145945-21-7*
Cat. No.:	*B1669587*

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Introduction

Caspase-11, a key mediator of the non-canonical inflammasome pathway, plays a critical role in the innate immune response to intracellular lipopolysaccharide (LPS) from Gram-negative bacteria.[1][2][3] Unlike canonical inflammasomes that rely on sensor proteins, Caspase-11 directly binds to cytosolic LPS, triggering its oligomerization and activation.[2][4] This activation is a crucial step leading to pyroptosis, a pro-inflammatory form of programmed cell death, through the cleavage of Gasdermin D (GSDMD).[1][3][4] The N-terminal fragment of cleaved GSDMD forms pores in the plasma membrane, leading to cell lysis and the release of inflammatory cytokines.[1][4] Given its central role in sepsis and inflammatory diseases, Caspase-11 has emerged as a significant target for therapeutic intervention.

These application notes provide detailed protocols for the development and validation of assays to quantify Caspase-11 expression and activity, essential for research and drug discovery programs targeting this critical inflammatory pathway.

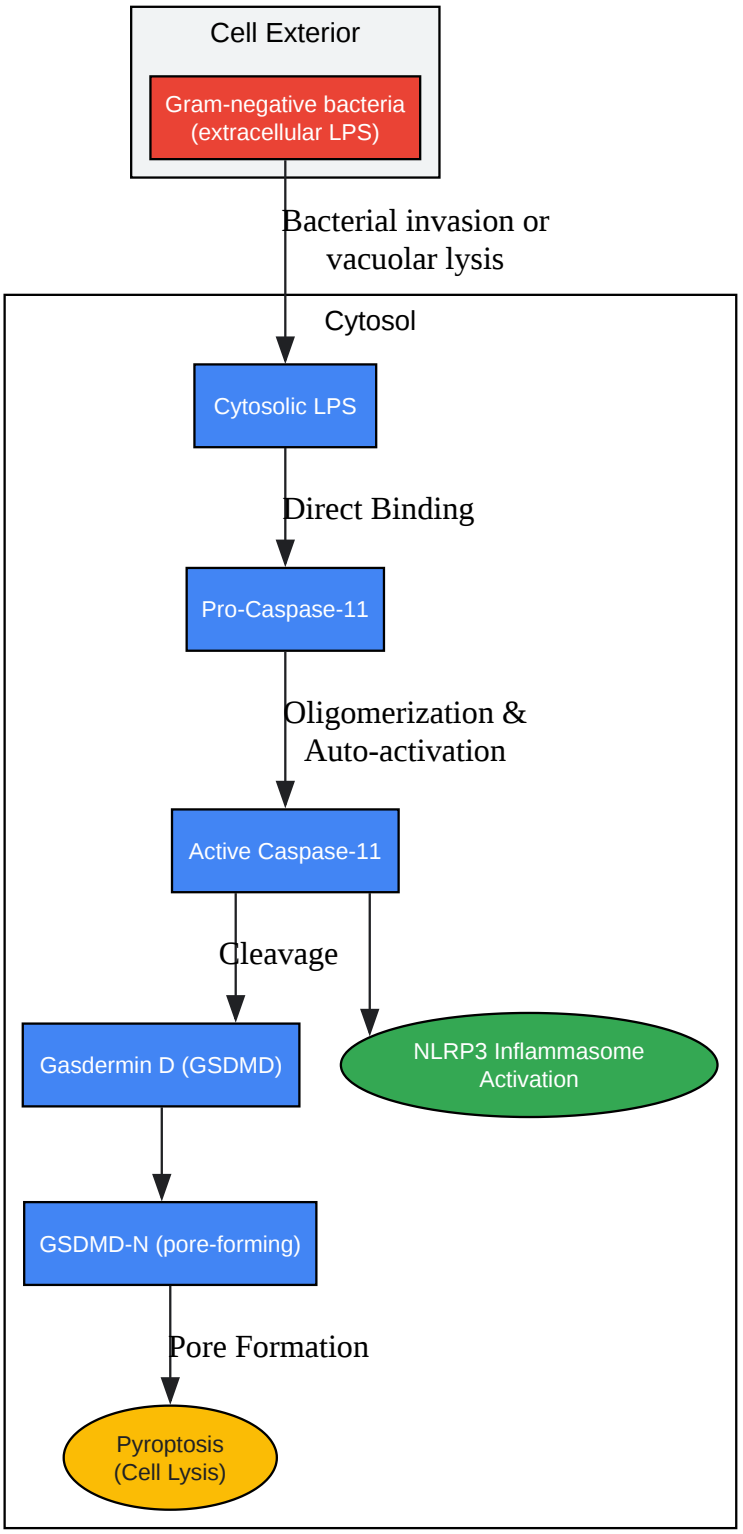
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Signaling Pathway of Caspase-11 Activation

The non-canonical inflammasome pathway is initiated by the recognition of cytosolic LPS. This triggers the activation of Caspase-11, which then cleaves GSDMD to induce pyroptosis. The pathway can also lead to the activation of the NLRP3 canonical inflammasome.

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Caspase-11 Non-Canonical Inflammasome Pathway



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Caption: Diagram of the Caspase-11 non-canonical inflammasome pathway.

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Experimental Protocols

Here, we detail two key experimental protocols for studying Caspase-11: quantification of its expression and activation by Western Blot, and a fluorometric assay to measure its enzymatic activity.

Protocol 1: Western Blot for Caspase-11 Expression and GSDMD Cleavage

This method allows for the semi-quantitative assessment of pro-Caspase-11 expression and its activation, indicated by the appearance of its cleaved form and the cleavage of its substrate, GSDMD.

Materials:

- Cells (e.g., mouse bone marrow-derived macrophages - BMDMs)
- Lipopolysaccharide (LPS) from E. coli
- Phosphate-buffered saline (PBS)
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- PVDF membrane
- Transfer buffer
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies:
  - Anti-Caspase-11 (recognizing both pro- and cleaved forms)
  - Anti-Gasdermin D (recognizing full-length and N-terminal fragment)

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  - Anti-β-actin (loading control)
- HRP-conjugated secondary antibody
- Enhanced chemiluminescence (ECL) substrate
- Chemiluminescence imaging system

Procedure:

- Cell Culture and Treatment:
  - Plate BMDMs at a density of 1x10^6 cells/well in a 6-well plate.
  - Prime cells with LPS (1 µg/mL) for 4-6 hours to induce pro-Caspase-11 expression.
  - To induce Caspase-11 activation, transfect a second dose of LPS into the cytosol or infect with Gram-negative bacteria.
- Cell Lysis:
  - Wash cells with ice-cold PBS.
  - Lyse cells in 100 µL of ice-cold RIPA buffer per well.
  - Scrape cells and transfer the lysate to a microfuge tube.
  - Incubate on ice for 30 minutes, vortexing every 10 minutes.
  - Centrifuge at 14,000 x g for 15 minutes at 4°C.
  - Collect the supernatant.
- Protein Quantification:
  - Determine the protein concentration of each lysate using a BCA assay.
- SDS-PAGE and Western Blotting:

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- Load 20-30 µg of protein per lane on an SDS-PAGE gel.
- Run the gel until the dye front reaches the bottom.
- Transfer proteins to a PVDF membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with primary antibodies overnight at 4°C with gentle agitation.
- Wash the membrane three times with TBST for 10 minutes each.
- Incubate with HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane three times with TBST for 10 minutes each.

- Detection:
  - Apply ECL substrate to the membrane.
  - Capture the chemiluminescent signal using an imaging system.
- Data Analysis:
  - Quantify band intensities using densitometry software.
  - Normalize the intensity of target protein bands to the loading control (β-actin).

Protocol 2: Fluorometric Caspase-11 Activity Assay

This assay provides a quantitative measure of Caspase-11 enzymatic activity by detecting the cleavage of a specific fluorogenic substrate.

Materials:

- Cell lysates prepared as in Protocol 1.
- Caspase-11 specific fluorogenic substrate (e.g., a peptide substrate with a preferred cleavage sequence like (Ile/Leu/Val/Phe)-Gly-His-Asp, conjugated to a fluorophore like AFC).

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- Assay buffer (e.g., 50 mM HEPES, pH 7.4, 100 mM NaCl, 0.1% CHAPS, 10 mM DTT, 1 mM EDTA, 10% glycerol).
- Recombinant active Caspase-11 (for standard curve).
- 96-well black microplate.
- Fluorometric plate reader (Excitation/Emission ~400/505 nm for AFC).

Procedure:

- Standard Curve Preparation:
  - Prepare a serial dilution of recombinant active Caspase-11 in assay buffer to generate a standard curve.
- Assay Reaction:
  - Add 50 µg of protein lysate to each well of the 96-well plate.
  - Add the Caspase-11 fluorogenic substrate to each well to a final concentration of 50 µM.
  - Incubate the plate at 37°C for 1-2 hours, protected from light.
- Measurement:
  - Measure the fluorescence intensity using a plate reader.
- Data Analysis:
  - Subtract the background fluorescence (wells with no lysate).
  - Use the standard curve to determine the Caspase-11 activity in each sample, expressed as relative fluorescence units (RFU) or pmol of AFC released per minute per mg of protein.

Assay Validation and Performance Characteristics

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The validation of any new assay is crucial to ensure its reliability and reproducibility. Below are typical performance characteristics for a Caspase-11 activity assay.

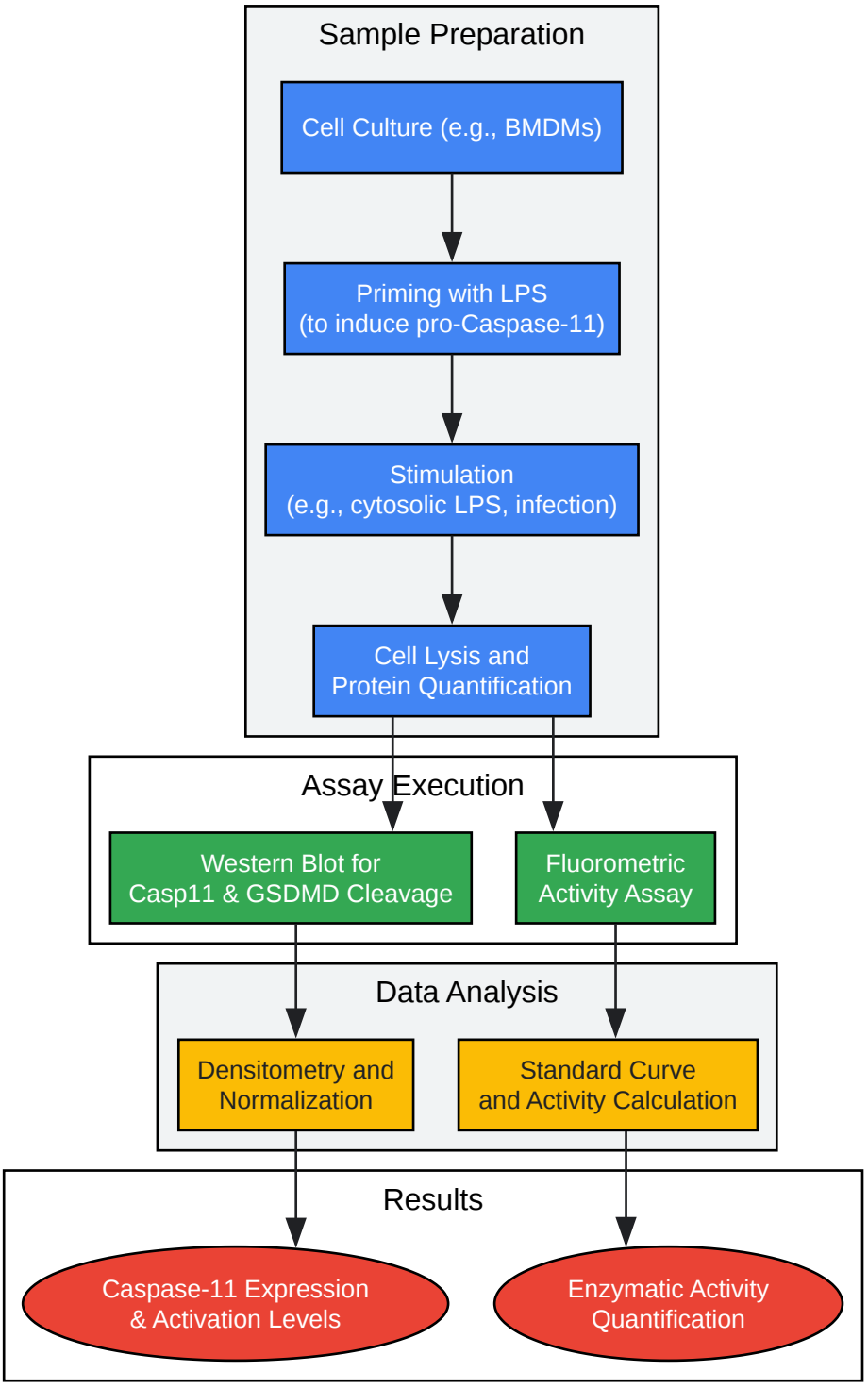
Parameter	Western Blot (Semi-Quantitative)	Fluorometric Activity Assay
Specificity	High, dependent on antibody. Confirmed with Casp11-/- knockout controls.	Moderate, potential for cross-reactivity with other caspases. Substrate design is key.
Sensitivity (LOD)	~1-5 ng of protein	~0.1-0.5 ng of active enzyme
Linearity (R^2)	Not applicable for semi-quantitative analysis	>0.99 (over a defined concentration range)
Precision (Intra-assay CV%)	<15%	<10%
Precision (Inter-assay CV%)	<20%	<15%
Accuracy (% Recovery)	Not typically measured	85-115%

Experimental Workflow

The following diagram illustrates a typical workflow for the investigation of Caspase-11 activation and activity.

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General Workflow for Caspase-11 Assays



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Caption: A typical experimental workflow for Caspase-11 analysis.

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Conclusion

The protocols and validation guidelines presented here provide a robust framework for the study of Caspase-11. Accurate and reproducible measurement of Caspase-11 expression and activity is fundamental for elucidating its role in disease and for the development of novel therapeutics targeting the non-canonical inflammasome pathway. Careful adherence to these protocols and thorough assay validation will ensure high-quality, reliable data in your research and drug discovery efforts.

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References

- 1. Regulation, Activation and Function of Caspase-11 during Health and Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Caspase 11 - Wikipedia [en.wikipedia.org]
- 3. Regulation, Activation and Function of Caspase-11 during Health and Disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
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